

LC-MS/MS method for Tiglylcarnitine quantification using Tiglylcarnitine-d3

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Compound of Interest

Compound Name: Tiglylcarnitine-d3

Cat. No.: B15558252

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An LC-MS/MS method for the quantification of Tiglylcarnitine using a stable isotope-labeled internal standard, **Tiglylcarnitine-d3**, is presented in this application note. This method is designed for researchers, scientists, and drug development professionals who require a robust, sensitive, and specific assay for the analysis of this important biomarker in biological matrices such as plasma.

Tiglylcarnitine, an acylcarnitine, is a critical intermediate in the metabolism of the amino acid isoleucine. Elevated levels of Tiglylcarnitine can be indicative of certain inborn errors of metabolism, such as beta-ketothiolase deficiency and 3-methylcrotonyl-CoA carboxylase deficiency.[1][2] Accurate quantification is therefore essential for clinical research and diagnostic screening. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred method for analyzing acylcarnitines due to its high sensitivity, specificity, and throughput.[3][4]

This protocol details a complete workflow, from sample preparation to data analysis, utilizing a simple protein precipitation step and a reversed-phase chromatographic separation.[5]

Experimental Protocols

Materials and Reagents

- Analytes: Tiglylcarnitine, **Tiglylcarnitine-d3** (Internal Standard, IS)
- Solvents: Acetonitrile (LC-MS Grade), Methanol (LC-MS Grade), Water (LC-MS Grade)
- Additives: Formic Acid (LC-MS Grade)
- Biological Matrix: Human Plasma (or other relevant matrix)
- Labware: 1.5 mL microcentrifuge tubes, autosampler vials with inserts, precision pipettes

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of Tiglylcarnitine and **Tiglylcarnitine-d3** by dissolving the accurately weighed compounds in methanol.
- Working Standard Solutions: Serially dilute the Tiglylcarnitine primary stock with 50% methanol/water to prepare a series of working standard solutions for the calibration curve (e.g., 10 ng/mL to 2000 ng/mL).
- Internal Standard Working Solution (100 ng/mL): Dilute the **Tiglylcarnitine-d3** primary stock solution with 50% methanol/water.
- Quality Control (QC) Samples: Prepare QC samples at a minimum of three concentration levels (low, medium, high) from the primary stock solution, independent of the calibration standards.

Sample Preparation

The sample preparation procedure involves a straightforward protein precipitation step.

- Aliquot 50 μ L of plasma sample, calibration standard, or QC sample into a 1.5 mL microcentrifuge tube.
- Add 10 μ L of the Internal Standard Working Solution (100 ng/mL **Tiglylcarnitine-d3**) to each tube and vortex briefly.
- Add 150 μ L of cold acetonitrile containing 0.1% formic acid to precipitate proteins.

- Vortex the mixture vigorously for 30 seconds.
- Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer 100 µL of the clear supernatant to an autosampler vial.
- Inject 5 µL of the extract into the LC-MS/MS system.

LC-MS/MS Instrumentation and Conditions

- LC System: UPLC System (e.g., Waters ACQUITY, Shimadzu Nexera)
- MS System: Triple Quadrupole Mass Spectrometer (e.g., SCIEX 7500, Waters Xevo TQ-S)
- Column: Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
- Column Temperature: 40°C

Table 1: Liquid Chromatography Gradient Program

Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B
0.0	0.4	98	2
1.0	0.4	98	2
5.0	0.4	2	98
6.0	0.4	2	98
6.1	0.4	98	2
8.0	0.4	98	2

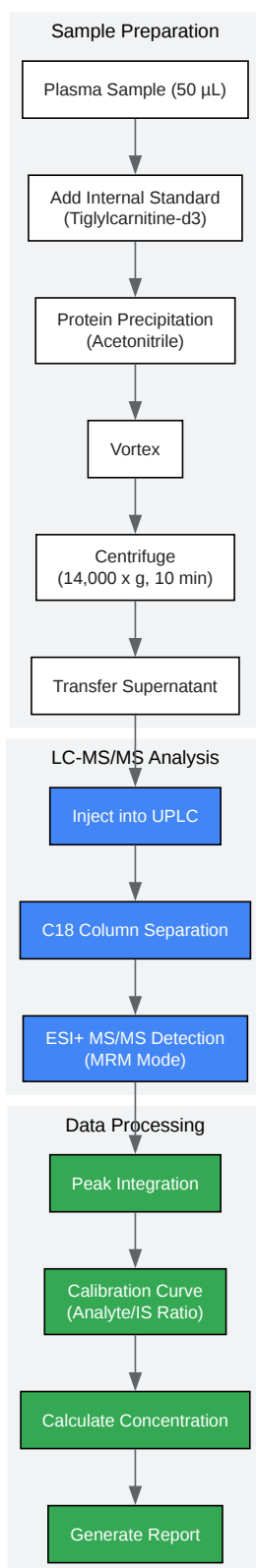
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile

Table 2: Mass Spectrometry MRM Transitions and Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	DP (V)	CE (eV)
Tiglylcarnitine	244.2	85.1	100	60	25
Tiglylcarnitine -d3 (IS)	247.2	85.1	100	60	25

DP: Declustering Potential; CE: Collision Energy. Parameters may require optimization for different instruments. The product ion m/z 85 is a characteristic fragment for acylcarnitines.

Workflow Diagram



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Caption: LC-MS/MS workflow for Tiglylcarnitine quantification.

Data Presentation

The method was validated for linearity, accuracy, and precision.

Calibration Curve and Linearity

A calibration curve was constructed by plotting the peak area ratio of Tiglylcarnitine to **Tiglylcarnitine-d3** against the nominal concentration. A linear regression with 1/x weighting was applied.

Table 3: Representative Calibration Curve Data

Concentration (ng/mL)	Analyte Area	IS Area	Peak Area Ratio (Analyte/IS)
10	4,850	95,500	0.051
25	12,200	96,100	0.127
50	24,900	95,800	0.260
100	51,500	97,200	0.530
250	128,000	96,500	1.326
500	255,000	95,900	2.659
1000	521,000	97,500	5.344
2000	1,050,000	96,800	10.847

- Linear Range: 10 - 2000 ng/mL
- Regression Equation: $y = 0.0054x + 0.0012$
- Correlation Coefficient (r^2): > 0.998

Accuracy and Precision

The accuracy and precision of the method were evaluated by analyzing QC samples at four different concentrations on three separate days.

Table 4: Inter-day Accuracy and Precision Summary (n=3 days)

QC Level	Nominal Conc. (ng/mL)	Mean Measured Conc. (ng/mL)	Accuracy (% Bias)	Precision (% CV)
LLOQ	10	10.8	8.0%	11.5%
LQC	30	28.9	-3.7%	8.2%
MQC	300	309.6	3.2%	5.5%
HQC	1500	1465.5	-2.3%	4.1%

LLOQ: Lower Limit of Quantification; LQC: Low QC; MQC: Medium QC; HQC: High QC The results demonstrate that the method has excellent accuracy and precision, with bias and CV values well within acceptable limits for bioanalytical assays.

Conclusion

This application note provides a detailed protocol for the quantification of Tiglylcarnitine in plasma using LC-MS/MS with a stable isotope-labeled internal standard. The method is straightforward, employing a simple protein precipitation for sample cleanup, and offers excellent sensitivity, accuracy, and precision. This robust and reliable workflow is well-suited for high-throughput analysis in clinical research settings and for studies investigating metabolic disorders.

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